

# 2,2-Dimethyl-3-octanone structural formula

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## Compound of Interest

Compound Name: 2,2-Dimethyl-3-octanone

CAS No.: 5340-64-7

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An In-Depth Technical Guide to **2,2-Dimethyl-3-octanone**: Structure, Synthesis, and Spectroscopic Characterization

## Abstract

This technical guide provides a comprehensive overview of **2,2-dimethyl-3-octanone**, a saturated ketone characterized by significant steric hindrance adjacent to its carbonyl group. We will delve into its structural formula, including IUPAC nomenclature and key chemical features. This guide will detail plausible synthetic methodologies, emphasizing the rationale behind precursor selection and reaction mechanisms. Furthermore, a thorough analysis of its expected spectroscopic signatures—<sup>1</sup>H NMR, <sup>13</sup>C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—is presented to aid in its unambiguous identification. The document concludes with essential safety and handling protocols, making it a vital resource for researchers, chemists, and professionals in drug development and chemical synthesis.

## Introduction to Aliphatic Ketones

Ketones are a fundamental class of organic compounds characterized by a carbonyl group (C=O) where the carbonyl carbon is bonded to two other carbon atoms. This functional group imparts a distinct polarity and reactivity to the molecule, making ketones crucial intermediates and building blocks in organic synthesis. Their applications range from industrial solvents to key precursors in the pharmaceutical and fragrance industries. The specific arrangement of alkyl or aryl groups around the carbonyl function dictates the molecule's steric and electronic properties, which in turn governs its reactivity. **2,2-Dimethyl-3-octanone** serves as an

excellent case study for understanding the impact of a sterically demanding group on the chemical behavior of an aliphatic ketone.

## The Structural Formula of 2,2-Dimethyl-3-octanone

### IUPAC Nomenclature and Molecular Formula

The compound's structure is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) rules.<sup>[1][2]</sup> The process involves:

- Identifying the Parent Chain: The longest continuous carbon chain containing the carbonyl group has eight carbons, making it an octane derivative.
- Identifying the Principal Functional Group: The presence of a carbonyl group within the chain designates the molecule as a ketone, leading to the suffix "-one".<sup>[3]</sup>
- Numbering the Chain: The chain is numbered from the end that gives the carbonyl carbon the lowest possible number. In this case, numbering from the right gives the carbonyl carbon position 3.
- Naming Substituents: Two methyl groups are attached to carbon 2. Combining these elements, the IUPAC name is 2,2-dimethyloctan-3-one.<sup>[4]</sup>

The molecular formula is  $C_{10}H_{20}O$ , and its molecular weight is approximately 156.27 g/mol.<sup>[4]</sup>  
<sup>[5]</sup>

## 2D Structural Representation

The 2D structure of the molecule clearly illustrates the connectivity of the atoms.

Caption: 2D Structure of **2,2-Dimethyl-3-octanone**

## Key Structural Features

The structure of **2,2-dimethyl-3-octanone** is defined by two primary components:

- The Carbonyl Group: Located at the C3 position, this functional group is the molecule's primary site of reactivity for nucleophilic addition.

- The tert-Butyl Group: The 2,2-dimethylpropyl moiety, commonly known as a tert-butyl group, is directly attached to the carbonyl carbon (an  $\alpha$ -carbon). This bulky group creates significant steric hindrance, which physically blocks the approach of reagents to both the  $\alpha$ -carbon and the adjacent carbonyl carbon. This feature dramatically reduces the reactivity compared to less hindered ketones.

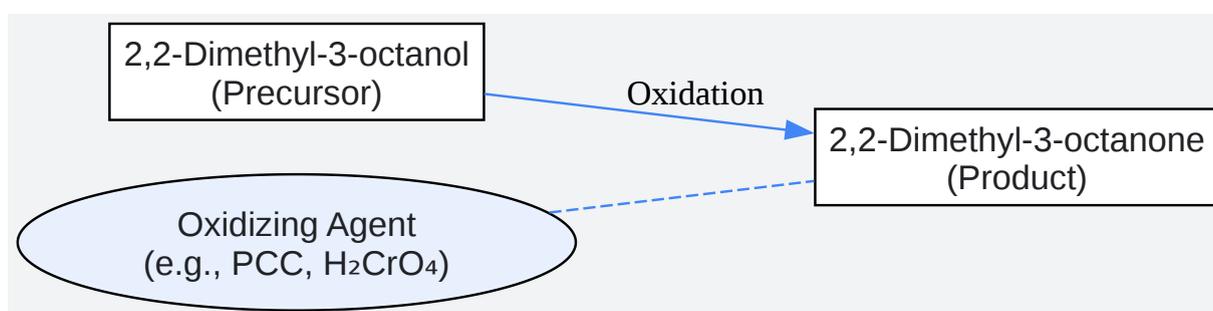
## Synthesis of 2,2-Dimethyl-3-octanone

The synthesis of this ketone can be approached from several standard organic chemistry pathways. The choice of method often depends on the availability of starting materials and the desired scale of the reaction. The oxidation of a corresponding secondary alcohol is a highly reliable and common method.<sup>[6][7]</sup>

### Synthetic Route: Oxidation of 2,2-Dimethyl-3-octanol

The most direct route involves the oxidation of the secondary alcohol, 2,2-dimethyl-3-octanol. A variety of oxidizing agents can accomplish this transformation.<sup>[8]</sup> For laboratory-scale synthesis, reagents like Pyridinium chlorochromate (PCC) or a Swern oxidation are preferred because they use mild conditions that minimize the risk of side reactions.<sup>[8][9]</sup> Stronger oxidants like chromic acid are also effective.<sup>[6]</sup>

The causality for this choice is clear: oxidation of secondary alcohols is a high-yielding, robust reaction that stops cleanly at the ketone stage, as further oxidation would require the cleavage of a strong carbon-carbon bond, which is energetically unfavorable.<sup>[10]</sup>



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Caption: Workflow for the Synthesis of **2,2-Dimethyl-3-octanone**

## Experimental Protocol: Oxidation with Chromic Acid (Jones Oxidation)

This protocol describes a self-validating system where the disappearance of the starting alcohol and the appearance of the ketone product can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

### Materials:

- 2,2-Dimethyl-3-octanol
- Acetone (anhydrous)
- Jones Reagent (a solution of chromium trioxide in sulfuric acid)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ice bath

### Procedure:

- **Reaction Setup:** Dissolve 2,2-dimethyl-3-octanol in a volume of acetone and place the flask in an ice bath to maintain a temperature of 0-5°C.
- **Addition of Oxidant:** While stirring vigorously, add Jones reagent dropwise to the alcohol solution. The reaction is exothermic, and the rate of addition should be controlled to keep the temperature below 10°C. The solution will turn from orange-red to a cloudy green as the Cr(VI) is reduced to Cr(III).
- **Reaction Monitoring:** Monitor the reaction's progress using TLC. The disappearance of the alcohol spot (higher polarity) and the appearance of the ketone spot (lower polarity) indicates the reaction is proceeding.

- **Quenching:** Once the starting material is consumed, quench the reaction by adding isopropanol until the orange color disappears completely, ensuring all excess oxidant is consumed.
- **Workup:** Dilute the mixture with water and extract the product into diethyl ether (3x).
- **Purification:** Combine the organic layers and wash sequentially with water and saturated sodium bicarbonate solution to remove any remaining acid. Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- **Isolation:** The crude product can be further purified by vacuum distillation to yield pure **2,2-dimethyl-3-octanone**.

## Spectroscopic Characterization

The identity and purity of the synthesized **2,2-dimethyl-3-octanone** are confirmed through a combination of spectroscopic techniques. The predicted data below is based on the known effects of its functional groups.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- **$^1\text{H}$  NMR:** The proton NMR spectrum is expected to show distinct signals. The nine protons of the sterically hindered tert-butyl group will appear as a sharp singlet around  $\delta$  1.1 ppm due to their equivalence and lack of adjacent protons. The  $\alpha$ -methylene ( $\text{CH}_2$ ) protons at C4 will be deshielded by the carbonyl group and should appear as a triplet around  $\delta$  2.4 ppm. The terminal methyl group of the pentyl chain (C8) will be a triplet around  $\delta$  0.9 ppm.
- **$^{13}\text{C}$  NMR:** The carbon NMR will be highly informative. The carbonyl carbon (C3) will be the most deshielded, appearing far downfield ( $>210$  ppm). The quaternary carbon of the tert-butyl group (C2) will also be distinct. The remaining carbons of the pentyl chain will appear in the typical aliphatic region ( $\delta$  14-40 ppm).

### Infrared (IR) Spectroscopy

The IR spectrum provides definitive evidence of the carbonyl group. A very strong, sharp absorption peak is expected in the range of  $1710\text{-}1720\text{ cm}^{-1}$ .[\[11\]](#)[\[12\]](#) The presence of this peak

and the absence of a broad O-H stretch (around  $3300\text{ cm}^{-1}$ ) from the starting alcohol confirm a successful oxidation.

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and gain structural information from fragmentation patterns.

- **Molecular Ion:** The molecular ion peak ( $M^+$ ) should be observed at  $m/z = 156$ .
- **Fragmentation:** The most characteristic fragmentation pattern for this ketone is  $\alpha$ -cleavage. This involves the breaking of the bond between the carbonyl carbon and an adjacent carbon. Cleavage on the side of the tert-butyl group is highly favored due to the formation of the very stable tert-butyl cation. This will result in a prominent base peak at  $m/z = 57$ .<sup>[4]</sup> Another significant peak from  $\alpha$ -cleavage on the other side would be at  $m/z = 99$  (loss of the pentyl group).

## Summary of Spectroscopic Data

Technique	Expected Observation
$^1\text{H}$ NMR	$\delta \sim 1.1$ (s, 9H, $-\text{C}(\text{CH}_3)_3$ ), $\delta \sim 2.4$ (t, 2H, $-\text{CO}-\text{CH}_2-$ ), $\delta \sim 0.9$ (t, 3H, chain $-\text{CH}_3$ )
$^{13}\text{C}$ NMR	$\delta > 210$ (C=O), Other distinct signals for the quaternary carbon and the aliphatic chain.
IR	Strong, sharp peak at $\sim 1715\text{ cm}^{-1}$ (C=O stretch). <sup>[11]</sup>
MS (EI)	Molecular Ion ( $M^+$ ) at $m/z = 156$ . Base peak at $m/z = 57$ corresponding to the $[\text{C}(\text{CH}_3)_3]^+$ fragment. Other significant peaks at $m/z = 99$ . <sup>[4]</sup>

## Chemical Reactivity

The reactivity of **2,2-dimethyl-3-octanone** is dominated by the steric hindrance of the tert-butyl group.

- **Nucleophilic Addition:** While the carbonyl carbon is electrophilic, the approach of nucleophiles is severely impeded. Reactions like Grignard addition or hydride reduction will be significantly slower compared to less hindered ketones like 2-octanone.
- **$\alpha$ -Carbon Reactivity:** The  $\alpha$ -carbon (C2) bears no protons, so reactions involving enolate formation at this position (e.g., aldol condensation, halogenation) are impossible. The other  $\alpha$ -carbon (C4) has protons, but enolate formation may still be sterically disfavored.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,2-dimethyl-3-octanone** is not widely available, general precautions for handling similar aliphatic ketones should be strictly followed.<sup>[13]</sup>

- **Flammability:** Ketones are generally flammable liquids. Keep away from heat, sparks, open flames, and other ignition sources. Use in a well-ventilated area or a chemical fume hood.<sup>[14]</sup>
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.<sup>[15][16]</sup>
- **Handling:** Avoid inhalation of vapors and contact with skin and eyes.<sup>[16]</sup> In case of contact, rinse the affected area thoroughly with water.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place away from oxidizing agents.<sup>[13]</sup>

## Conclusion

**2,2-Dimethyl-3-octanone** is a structurally interesting ketone whose chemical properties are largely dictated by the steric bulk of its  $\alpha$ -tert-butyl group. Its synthesis is readily achievable through standard methods like the oxidation of its corresponding secondary alcohol. The unambiguous characterization of this molecule relies on a combination of NMR, IR, and MS, which provide clear and predictable signatures, most notably the base peak at  $m/z = 57$  in its mass spectrum. Understanding the interplay between its structure and reactivity is essential for its potential use as a specialized building block in complex organic synthesis.

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